

Tralkoxydim: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Tralkoxydim*

Cat. No.: *B8805380*

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An in-depth examination of the chemical structure, physicochemical properties, mechanism of action, and analytical methodologies of the selective herbicide **Tralkoxydim**.

Chemical Identity and Structure

Tralkoxydim is the International Organization for Standardization (ISO)-approved common name for the cyclohexanedione oxime herbicide.^[1] Its chemical structure is characterized by a 2-(1-(ethoxyimino)propyl)-3-hydroxy-5-(2,4,6-trimethylphenyl)cyclohex-2-en-1-one backbone.

Chemical Structure:

Table 1: Chemical Identification of **Tralkoxydim**

Identifier	Value
IUPAC Name	2-[(E)-N-ethoxy-C-ethylcarbonimidoyl]-3-hydroxy-5-(2,4,6-trimethylphenyl)cyclohex-2-en-1-one[2]
CAS Number	87820-88-0[3][4][5][6][7]
Molecular Formula	C ₂₀ H ₂₇ NO ₃ [1][3][4]
Molecular Weight	329.43 g/mol [1][8]
Canonical SMILES	<chem>CCC(=C1C(=O)CC(CC1=O)C2=C(C=C(C=C2C)C)C)NOCC</chem> [1]
PubChem CID	135492483[2][9][10]

Physicochemical Properties

Tralkoxydim is a white to slightly yellow or orange crystalline solid.[3] A summary of its key physicochemical properties is presented in Table 2.

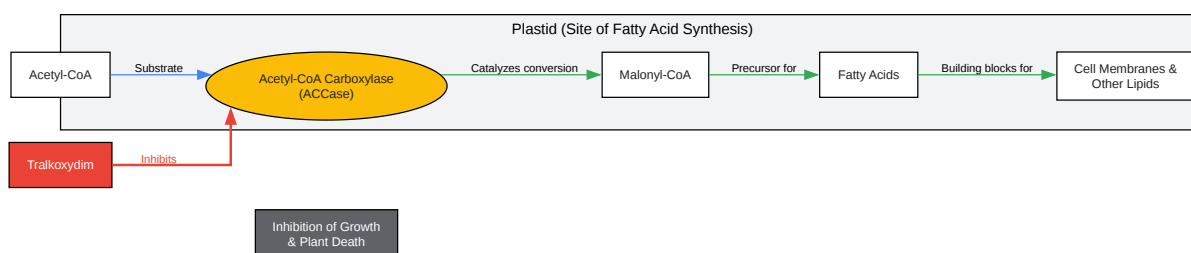
Table 2: Physicochemical Properties of **Tralkoxydim**

Property	Value
Melting Point	105 - 109 °C[3]
Boiling Point	Decomposes before boiling
Density	1.16 g/cm ³
Vapor Pressure	3.70 x 10 ⁻⁴ mPa (at 20 °C)
Water Solubility	6.1 mg/L (at 20 °C, pH 7)
Solubility in Organic Solvents (at 20 °C)	Acetone: 89,000 mg/L, Methanol: 25,000 mg/L
Octanol-Water Partition Coefficient (Log P)	2.1 (at pH 7, 20 °C)
Dissociation Constant (pKa)	4.3 (weak acid)

Mechanism of Action: Inhibition of Acetyl-CoA Carboxylase

Tralkoxydim is a selective, systemic herbicide that functions by inhibiting the enzyme acetyl-CoA carboxylase (ACCase).^[1] ACCase is a critical enzyme in the biosynthesis of fatty acids, which are essential components of plant cell membranes. By blocking ACCase, **Tralkoxydim** disrupts lipid formation, leading to the cessation of growth and eventual death of susceptible grass weeds.

The herbicidal activity of **Tralkoxydim** is primarily observed in graminaceous species. Broadleaf plants are generally tolerant due to a less sensitive ACCase enzyme.



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Caption: Mechanism of action of **Tralkoxydim**.

Herbicidal Activity and Crop Selectivity

Tralkoxydim is a post-emergence herbicide used to control a range of grass weeds in cereal crops. It is absorbed by the leaves and translocated to the growing points of the weed.

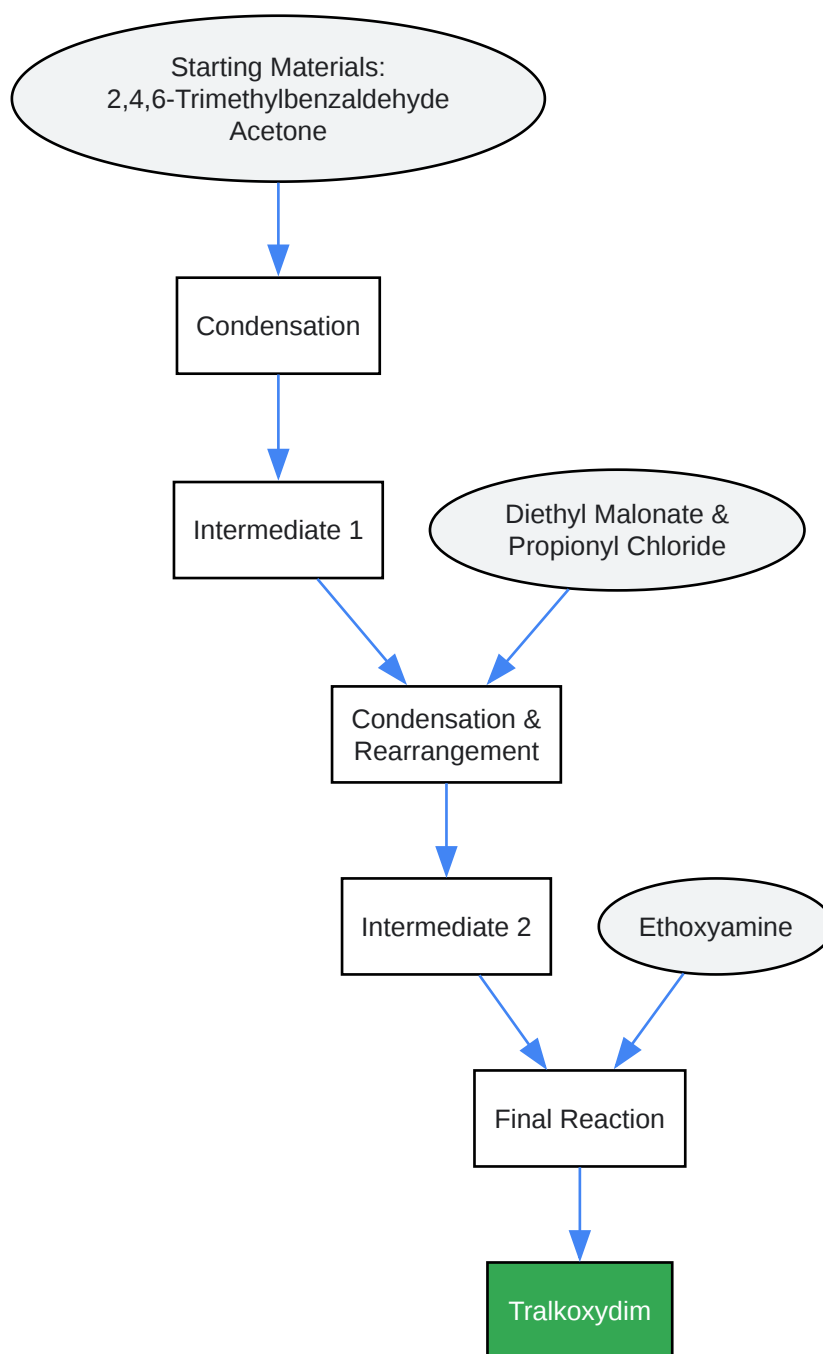
Table 3: Herbicidal Spectrum and Crop Selectivity of **Tralkoxydim**

Target Weeds	Tolerant Crops
Wild oats (<i>Avena fatua</i>)	Wheat (<i>Triticum aestivum</i>)
Green foxtail (<i>Setaria viridis</i>)	Barley (<i>Hordeum vulgare</i>)
Yellow foxtail (<i>Setaria pumila</i>)	
Annual ryegrass (<i>Lolium rigidum</i>)	
Persian darnel (<i>Lolium persicum</i>)	

Synthesis

The synthesis of **Tralkoxydim** is a multi-step process. A general overview of a common synthetic route is as follows:

- Condensation: 2,4,6-Trimethylbenzaldehyde is reacted with acetone to form an intermediate.
- Reaction with Diethyl Malonate and Propionyl Chloride: The intermediate from the first step undergoes a reaction with diethyl malonate and propionyl chloride. This step involves simultaneous condensation and rearrangement to yield a second intermediate.
- Reaction with Ethoxyamine: The final step involves the reaction of the second intermediate with ethoxyamine to produce **Tralkoxydim**.



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Caption: Generalized synthesis workflow for **Tralkoxydim**.

Environmental Fate and Toxicology

Environmental Fate:

Tralkoxydim is of moderate persistence in the soil environment. Its degradation is influenced by soil type and microbial activity. In water, its stability is pH-dependent, being more rapidly hydrolyzed under acidic conditions.

Toxicology:

Tralkoxydim exhibits low to moderate acute toxicity to mammals. A summary of its toxicological data is provided in Table 4.

Table 4: Toxicological Data for **Tralkoxydim**

Test Organism	Route of Exposure	LD ₅₀ / LC ₅₀
Rat (male)	Oral	1324 mg/kg
Rat (female)	Oral	934 mg/kg
Mouse (male)	Oral	1231 mg/kg
Mouse (female)	Oral	1100 mg/kg
Rat (male/female)	Dermal	>2000 mg/kg
Rainbow Trout (96h)	Aquatic	>7.2 mg/L
Daphnia magna (48h)	Aquatic	>9.8 mg/L

Experimental Protocols

Acetyl-CoA Carboxylase (ACCase) Inhibition Assay

This protocol outlines a general method for determining the inhibitory effect of **Tralkoxydim** on ACCase activity in susceptible plants.

1. Enzyme Extraction:

- Homogenize young leaf tissue of a susceptible grass species (e.g., maize) in a chilled extraction buffer (e.g., 100 mM HEPES-KOH pH 7.5, 2 mM DTT, 1 mM EDTA, 10% glycerol, and 1% (w/v) PVPP).
- Centrifuge the homogenate at low speed to remove cell debris.
- Subject the supernatant to further centrifugation at high speed to pellet chloroplasts.

- Resuspend the chloroplast pellet in a suitable assay buffer.

2. ACCase Assay:

- The assay mixture should contain the enzyme extract, ATP, MgCl_2 , acetyl-CoA, and $\text{NaH}^{14}\text{CO}_3$ (as a tracer).
- Initiate the reaction by adding the enzyme extract.
- Incubate the reaction mixture at a controlled temperature (e.g., 30 °C).
- Stop the reaction by adding acid (e.g., HCl).
- Dry the samples to remove unreacted $^{14}\text{CO}_2$.
- Quantify the incorporation of ^{14}C into the acid-stable product (malonyl-CoA) using liquid scintillation counting.

3. Inhibition Studies:

- Perform the ACCase assay in the presence of varying concentrations of **Tralkoxydim** (dissolved in a suitable solvent like DMSO).
- Include appropriate solvent controls.
- Calculate the concentration of **Tralkoxydim** required for 50% inhibition (I_{50}) of ACCase activity.

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```
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> Reaction_Stop; Reaction_Stop -> Drying; Drying -> Measurement;  
Measurement -> Analysis; }
```

Caption: Experimental workflow for an ACCase inhibition assay.

Herbicidal Efficacy Greenhouse/Field Trial

This protocol provides a framework for evaluating the efficacy of **Tralkoxydim** on target weeds.

1. Experimental Design:

- Use a randomized complete block design with multiple replications.
- Establish plots or pots with a uniform population of the target weed species and the tolerant crop.

2. Herbicide Application:

- Apply **Tralkoxydim** at various rates, including a control (no herbicide).
- Use a calibrated sprayer to ensure uniform application.
- Apply the herbicide at the recommended growth stage of the weeds.

3. Data Collection:

- Assess weed control visually at regular intervals after application (e.g., 7, 14, and 28 days). Use a rating scale (e.g., 0% = no control, 100% = complete control).
- Measure crop injury using a similar visual rating scale.
- At the end of the trial, harvest the above-ground biomass of weeds and crops from a defined area within each plot.
- Determine the dry weight of the biomass.

4. Data Analysis:

- Analyze the data using appropriate statistical methods (e.g., ANOVA) to determine the effect of different **Tralkoxydim** rates on weed control and crop yield.

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References

- 1. Tralkoxydim (Ref: PP 604) [sitem.herts.ac.uk]
- 2. Tralkoxydim | C₂₀H₂₇NO₃ | CID 135492483 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemimpex.com [chemimpex.com]
- 4. Tralkoxydim Herbicide Manufacturer Supplier, CAS NO 87820-88-0 | Suze Chemical [suzehg.com]
- 5. Tralkoxydim CAS#: 87820-88-0 [m.chemicalbook.com]
- 6. accustandard.com [accustandard.com]
- 7. Tralkoxydim 95.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 8. Tralkoxydim | Acetyl-CoA Carboxylase | TargetMol [targetmol.com]
- 9. Tralkoxydim | C₂₀H₂₇NO₃ | CID 135492483 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. Tralkoxydim | C₂₀H₂₇NO₃ | CID 135492483 - PubChem [pubchem.ncbi.nlm.nih.gov]
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